

# Comprehensive Safety and Handling Guide for Remogliflozin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Remogliflozin

Cat. No.: B1679270

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **Remogliflozin** in a laboratory setting. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure research environment.

## Overview and Hazard Identification

**Remogliflozin** etabonate is a prodrug of **Remogliflozin**, an inhibitor of the sodium-glucose co-transporter 2 (SGLT2). While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed.<sup>[1][2]</sup>

Physicochemical Properties:

Property	Value
Synonyms	GSK189075
Formula	C <sub>26</sub> H <sub>38</sub> N <sub>2</sub> O <sub>9</sub>
Molecular Weight	522.59 g/mol
Appearance	Crystalline solid
Solubility	Soluble in methanol and DMSO

Source: MedChemExpress SDS, Cayman Chemical Product Information[2][3]

## Personal Protective Equipment (PPE)

While **Remogliflozin** is not considered hazardous, the use of appropriate PPE is mandatory to minimize exposure and ensure personal safety during handling.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety glasses with side-shields or Goggles	ANSI Z87.1-compliant	Protects eyes from potential splashes or airborne particles.
Hand Protection	Nitrile gloves	Chemically resistant, disposable	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required	-	Not required for normal handling of small quantities in a well-ventilated area. <sup>[1]</sup> A respirator may be considered if generating dust or aerosols.

Note: Always inspect gloves for integrity before use and wash hands thoroughly after handling the compound.

## Operational Plan for Handling Remogliflozin

A systematic approach to handling **Remogliflozin** from receipt to disposal is crucial for maintaining a safe and organized laboratory environment.

Experimental Workflow:



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**Caption:** General workflow for handling **Remogliflozin**.

Step-by-Step Protocol:

- Receiving and Storage:
  - Upon receipt, inspect the packaging for any signs of damage.
  - Store the compound in a tightly sealed container at -20°C for long-term stability.[3]
- Preparation and Handling:
  - Before handling, ensure you are in a well-ventilated area.
  - Always wear the appropriate PPE as detailed in the table above.
  - To prepare a stock solution, dissolve the solid compound in a suitable solvent such as methanol or DMSO.[3]
  - Avoid inhalation of any dust or aerosols that may be generated.
- In Case of a Spill:
  - For small spills, mechanically pick up the solid material.[1]
  - Absorb solutions with an inert material (e.g., vermiculite, sand).
  - Clean the spill area thoroughly.
  - Collect all cleanup materials in a sealed container for proper disposal.

## Emergency Procedures

In the event of an emergency, follow these first-aid and fire-fighting procedures.

First-Aid Measures:

Exposure Route	Action
Inhalation	Move the individual to fresh air. If symptoms persist, seek medical attention.[1]
Skin Contact	Wash the affected area with soap and water. The product is generally not a skin irritant.[1]
Eye Contact	Rinse the eyes for several minutes with running water. If irritation persists, consult a doctor.[1]
Ingestion	If symptoms persist after ingestion, seek medical advice.[1]

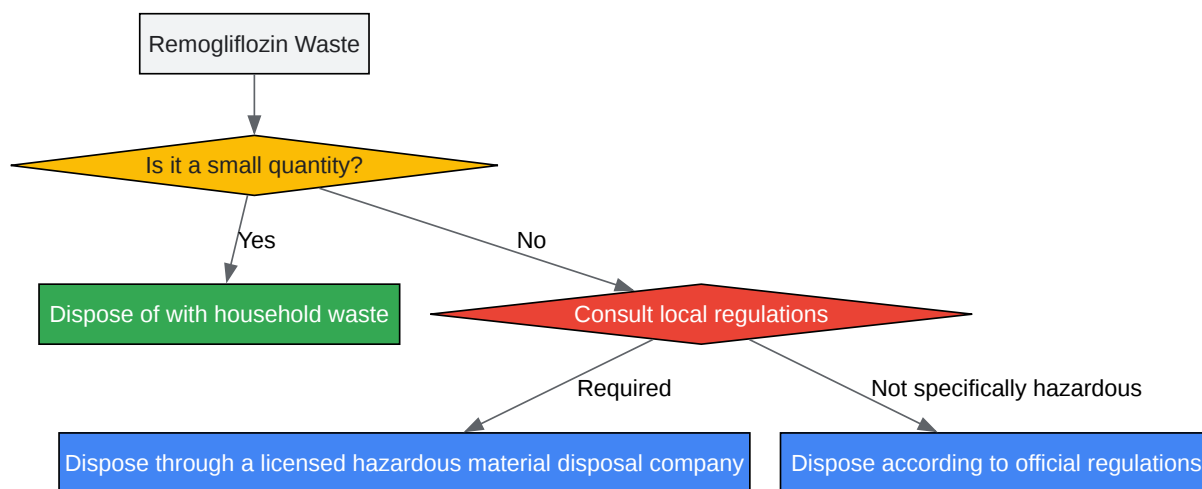
#### Fire-Fighting Measures:

Aspect	Guideline
Suitable Extinguishing Media	Use extinguishing agents appropriate for the surrounding environment, such as dry chemical, carbon dioxide, water spray, or foam.[2][4]
Specific Hazards	No specific hazards arising from the substance have been identified.[1]
Protective Equipment	No special protective equipment is required for firefighters.[1]

## Disposal Plan

Proper disposal of **Remogliflozin** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

#### Disposal Decision Tree:



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**Caption:** Decision-making process for **Remogliflozin** disposal.

#### Disposal Protocol:

- Segregation:
  - Collect all waste materials, including unused compounds, contaminated consumables (e.g., pipette tips, gloves), and cleaning materials, in a designated and clearly labeled waste container.
- Disposal of Unused Compound:
  - For smaller quantities, disposal with household waste may be permissible, but always check local regulations first.<sup>[1]</sup>
  - For larger quantities or if required by local regulations, arrange for disposal through a licensed hazardous material disposal company.<sup>[4]</sup>
  - Do not allow the compound to enter sewers or surface and ground water.<sup>[1][5]</sup>

- Disposal of Contaminated Materials:
  - Place all contaminated disposables in a sealed bag or container.
  - Dispose of these materials in accordance with your institution's and local regulations for chemical waste.
- Empty Containers:
  - Rinse empty containers thoroughly.
  - Dispose of the cleaned containers according to official regulations.<sup>[1]</sup>

By adhering to these safety and handling guidelines, researchers can work with **Remogliflozin** in a manner that is both safe and compliant, ensuring the integrity of their research and the protection of themselves and the environment.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)